

Topic: Catalytic Functionalization of Bis(4-methoxyphenyl)dimethylsilane

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Compound of Interest

Compound Name: *Bis(4-methoxyphenyl)dimethylsilane*

CAS No.: 69983-36-4

Cat. No.: B1505107

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Introduction: The Strategic Value of Bis(4-methoxyphenyl)dimethylsilane

Bis(4-methoxyphenyl)dimethylsilane is a diarylsilane scaffold possessing significant potential in materials science and synthetic chemistry. The two electron-rich anisole rings, bridged by a dimethylsilyl linker, offer a unique combination of properties. The silicon atom provides a site for further chemical modification and can influence the electronic properties of the molecule, while the methoxy-substituted phenyl rings are prime targets for functionalization.

The direct functionalization of otherwise inert carbon-hydrogen (C–H) bonds has emerged as one of the most powerful strategies in modern organic synthesis, offering atom- and step-economical pathways to complex molecules.^[1] For a substrate like **bis(4-methoxyphenyl)dimethylsilane**, catalytic C–H functionalization unlocks the ability to precisely install new functionalities, thereby creating novel building blocks for polymers, organic electronics, and pharmaceutical intermediates. This guide provides a detailed examination of a key catalytic transformation—iridium-catalyzed C–H borylation—and its subsequent application in carbon-carbon bond formation.

Part 1: Iridium-Catalyzed C–H Borylation: A Gateway to Versatile Derivatives

The selective activation of aromatic C–H bonds ortho to a directing group is a cornerstone of modern catalysis. The methoxy group on each phenyl ring of the substrate serves as an effective directing group for various transition metals. Among the available methods, iridium-catalyzed C–H borylation is exceptionally valuable due to its high regioselectivity, broad functional group tolerance, and the operational simplicity of the reaction.^[2] The resulting arylboronate esters are highly versatile intermediates that can be used in a vast array of subsequent transformations, most notably the Suzuki-Miyaura cross-coupling reaction.

Mechanistic Rationale

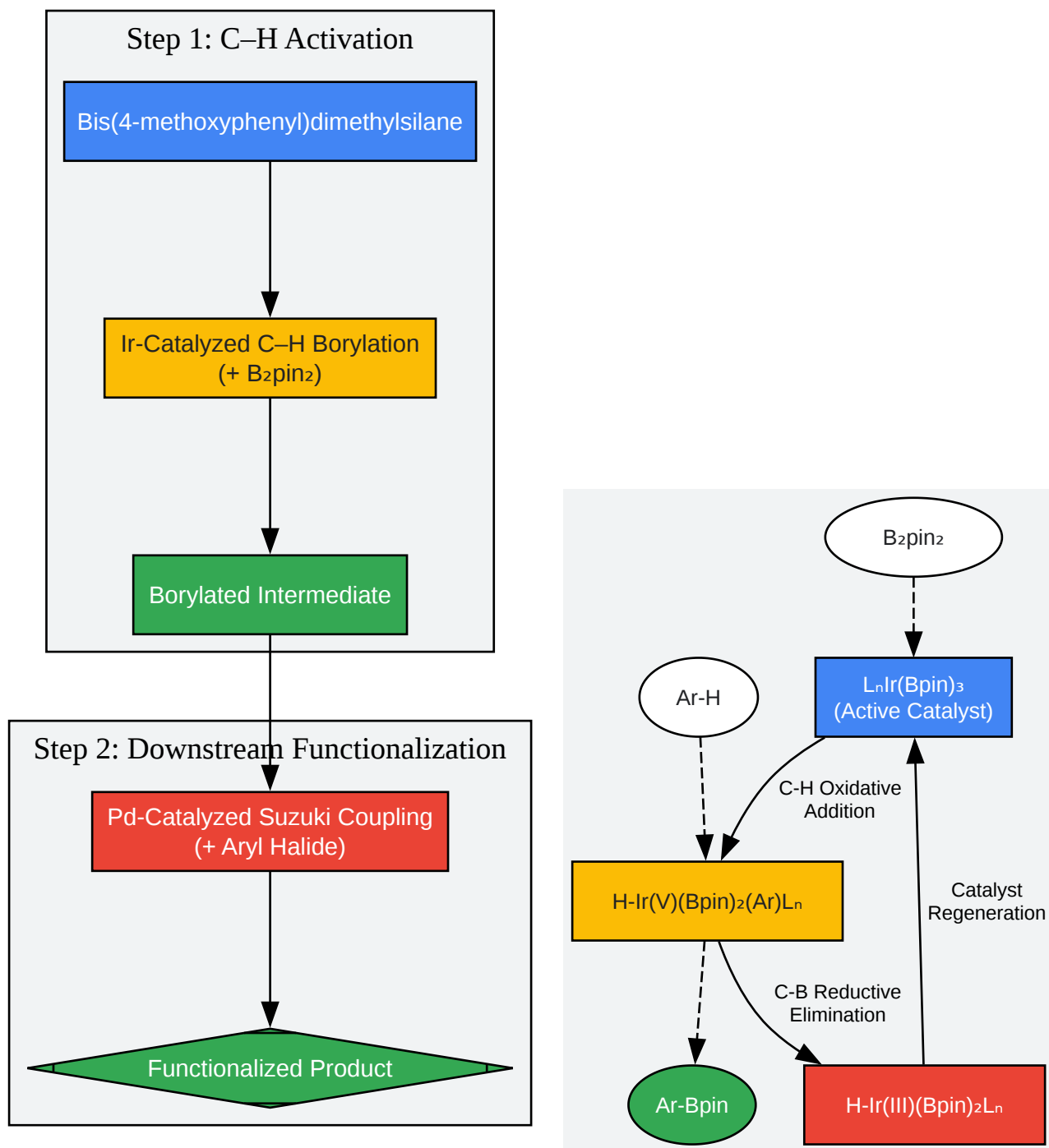
The accepted mechanism for iridium-catalyzed C–H borylation involves a catalytic cycle operating between Ir(III) and Ir(V) oxidation states.^[3] The active catalyst, typically an iridium tris(boryl) complex, is generated in situ. The cycle proceeds through several key elementary steps:

- **C–H Oxidative Addition:** The electron-rich C–H bond ortho to the methoxy group adds to the Ir(III) center, forming an Ir(V) hydride intermediate.
- **Reductive Elimination:** A C–B bond is formed via reductive elimination from the Ir(V) intermediate, releasing the borylated arene product.
- **Catalyst Regeneration:** The resulting iridium hydride species reacts with the boron reagent (e.g., B₂pin₂) to regenerate the active Ir(III) tris(boryl) catalyst.

Computational studies have helped to establish that the resting state of the catalyst is often a seven-coordinate Ir(V) species, which must be converted to an active Ir(III) complex to engage in the C–H activation step.^{[3][4]}

Experimental Workflow Overview

The overall synthetic strategy involves a two-step sequence: regioselective C–H borylation followed by a downstream cross-coupling reaction to form a new C–C bond. This workflow efficiently transforms a simple, symmetric starting material into a complex, functionalized product.



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Sources

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- [2. chemrxiv.org \[chemrxiv.org\]](#)
- [3. Mechanism, reactivity, and selectivity of the iridium-catalyzed C\(sp³\)–H borylation of chlorosilanes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Mechanism, reactivity, and selectivity of the iridium-catalyzed C\(sp³\)–H borylation of chlorosilanes - Chemical Science \(RSC Publishing\) \[pubs.rsc.org\]](#)
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